

Personal protective equipment for handling 4-Bromo-5-fluoro-2-methylbenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-methylbenzonitrile

Cat. No.: B1289871

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Essential Safety and Handling Guide for 4-Bromo-5-fluoro-2-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromo-5-fluoro-2-methylbenzonitrile** (CAS No. 916792-15-9). Adherence to these protocols is essential for ensuring laboratory safety and environmental compliance. This compound is a halogenated aromatic nitrile, and while specific toxicity data is limited, it should be handled with extreme care, assuming it to be hazardous.

I. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling **4-Bromo-5-fluoro-2-methylbenzonitrile** to mitigate risks of exposure.^[1]

PPE Category	Recommended Equipment	Rationale
Eye and Face	Chemical safety goggles and a face shield.[1][2]	Protects against splashes and vapors that can cause serious eye damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.[1][3]	Prevents skin contact, which can lead to irritation or burns. [1] Thin, disposable nitrile gloves offer limited splash protection and should be changed immediately upon contamination.[4]
Respiratory	Use in a well-ventilated area or a chemical fume hood.[1] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors is necessary.[1]	Minimizes inhalation of vapors or dust, which can cause respiratory tract irritation.[1]

II. Operational Plan: Step-by-Step Handling Procedure

All handling of **4-Bromo-5-fluoro-2-methylbenzonitrile** should be conducted within a certified chemical fume hood.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.[1]
 - Place all necessary equipment and reagents within the fume hood.[1]
 - Verify that an eyewash station and safety shower are readily accessible.[5][6]
- Handling:

- Wear the appropriate PPE as detailed in the table above.
- Carefully measure and transfer the required amount of the chemical, avoiding the creation of dust.
- Keep the container tightly closed when not in use.[\[5\]](#)[\[7\]](#)
- Conduct all experimental procedures within the fume hood, keeping the sash at the lowest practical height.[\[1\]](#)
- Cleanup:
 - Decontaminate all glassware that has come into contact with the chemical by rinsing with a suitable solvent (e.g., acetone) inside the fume hood.
 - Collect the rinsate as hazardous waste.[\[1\]](#)
 - Wipe down the work surface with an appropriate solvent and cleaning agent.
 - Remove and dispose of gloves and any other contaminated disposable PPE as hazardous waste.
 - Wash hands thoroughly with soap and water after handling the chemical.[\[5\]](#)

III. Disposal Plan

Proper segregation and disposal of chemical waste are critical for safety and environmental protection.[\[8\]](#)

- Waste Segregation:
 - **4-Bromo-5-fluoro-2-methylbenzonitrile** waste is classified as halogenated organic waste.[\[8\]](#)
 - Collect this waste separately from non-halogenated organic waste, aqueous waste, and other reactive chemicals.[\[1\]](#)[\[8\]](#)
 - Do not mix with incompatible materials such as strong oxidizing agents or strong bases.[\[6\]](#)

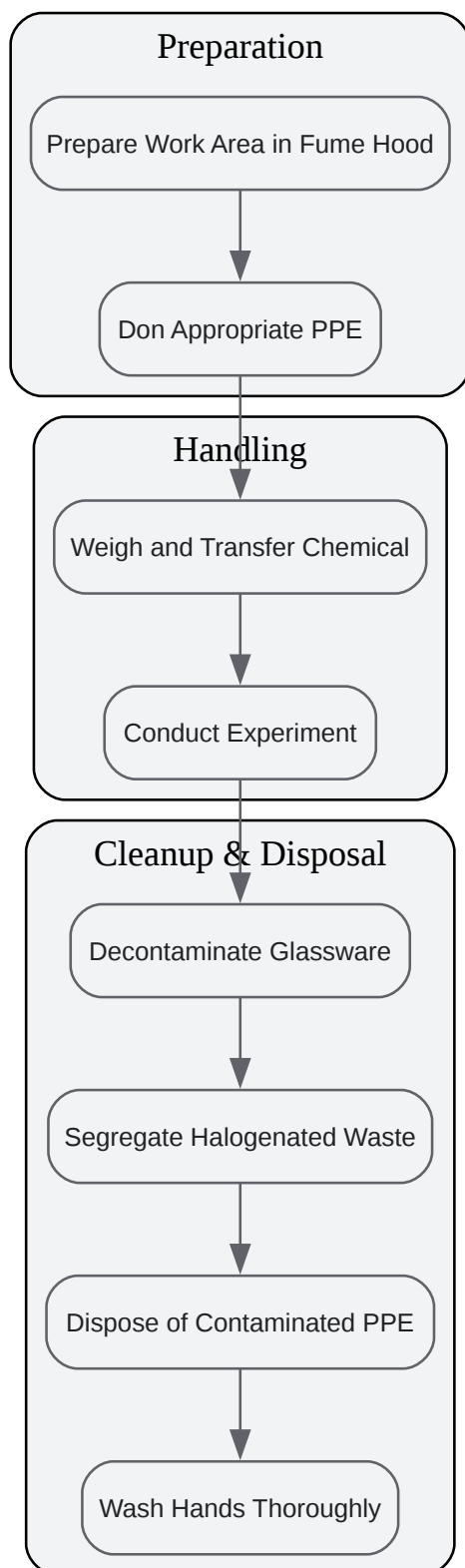
- Waste Collection:
 - Use a designated, properly labeled, and sealed container for halogenated organic waste. [\[1\]](#)[\[8\]](#)
 - The container should be stored in a cool, dry, and well-ventilated satellite accumulation area, away from sources of ignition.[\[8\]](#)
- Final Disposal:
 - Follow your institution's hazardous waste disposal procedures.[\[1\]](#)
 - The typical disposal method for halogenated organic compounds is high-temperature incineration at a licensed chemical destruction facility.[\[8\]](#)

IV. Quantitative Data Summary

Property	Value
Chemical Name	4-Bromo-5-fluoro-2-methylbenzonitrile
CAS Number	916792-15-9
Molecular Formula	C8H5BrFN
Molecular Weight	214.03 g/mol
Appearance	White Solid Crystalline (for a similar compound) [7]
Flash Point	106.7 ± 25.9 °C
Density	1.6 ± 0.1 g/cm ³
Primary Hazards	Assumed to be harmful if swallowed, in contact with skin, or if inhaled. Potential for skin and eye irritation.

Note: Detailed toxicological data for this specific compound is not readily available. Therefore, it should be handled as a potentially hazardous substance.

V. Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **4-Bromo-5-fluoro-2-methylbenzonitrile**.

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